

Navigating the Safe Disposal of N6-Me-rA Phosphoramidite: A Procedural Guide

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Compound of Interest		
Compound Name:	N6-Me-rA phosphoramidite	
Cat. No.:	B3338691	Get Quote

Researchers and drug development professionals handling **N6-Me-rA phosphoramidite** must adhere to stringent safety and disposal protocols to ensure a secure laboratory environment and regulatory compliance. This guide provides essential, step-by-step logistical information for the proper disposal of **N6-Me-rA phosphoramidite**, reinforcing our commitment to being a trusted partner in laboratory safety and chemical handling.

Key Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **N6-Me-rA phosphoramidite** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for this compound.



Property	Value	Reference
Chemical Formula	C47H64N7O7PSi	[1][2]
Molecular Weight	898.1 g/mol	[1][2]
CAS Number	588698-79-7	[1][2]
Purity	≥95%	[2]
Appearance	Solid	[1]
Solubility	Sparingly soluble in DMSO (1- 10 mg/ml), Soluble in Ethanol (≥10 mg/ml)	[1]
Storage Temperature	-20°C	[1][2]
Stability	≥ 4 years (at -20°C)	[1]

Hazard Identification and Safety Precautions

While some safety data sheets for similar phosphoramidite compounds, such as N6-Methyl-dA phosphoramidite, indicate that it is not classified as a hazardous substance, it is crucial to treat all chemical waste with caution.[3] Another Safety Data Sheet for a related compound suggests it may be harmful if swallowed, in contact with skin, or inhaled, and can cause eye irritation. Therefore, adherence to the following personal protective equipment (PPE) guidelines is mandatory:

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Use chemical-resistant gloves.
- Body Protection: A lab coat or apron is required to prevent skin contact.
- Respiratory Protection: In situations where dust may be generated, ensure adequate ventilation or use respiratory protection.



Step-by-Step Disposal Protocol for N6-Me-rA Phosphoramidite

This protocol provides a clear, sequential process for the safe disposal of **N6-Me-rA phosphoramidite** waste, from initial collection to final handover for disposal.

- 1. Waste Segregation and Collection:
- Solid Waste:
 - Collect unused or expired N6-Me-rA phosphoramidite powder in its original container or a clearly labeled, dedicated waste container.
 - Contaminated materials such as weigh boats, pipette tips, and gloves should be placed in a separate, sealed plastic bag or a designated solid waste container.
- Liquid Waste:
 - Solutions containing N6-Me-rA phosphoramidite should be collected in a compatible, leak-proof container. Given its solubility, ethanol can be used to rinse containers, and this rinsate must also be collected as hazardous waste.
 - Do not mix phosphoramidite waste with other chemical waste streams unless compatibility has been confirmed.
- 2. Waste Container Labeling:
- All waste containers must be clearly labeled with "Hazardous Waste."
- The label must include:
 - The full chemical name: "N6-Me-rA phosphoramidite"
 - The approximate quantity of waste.
 - The date of waste generation.
 - The name of the principal investigator or lab group.



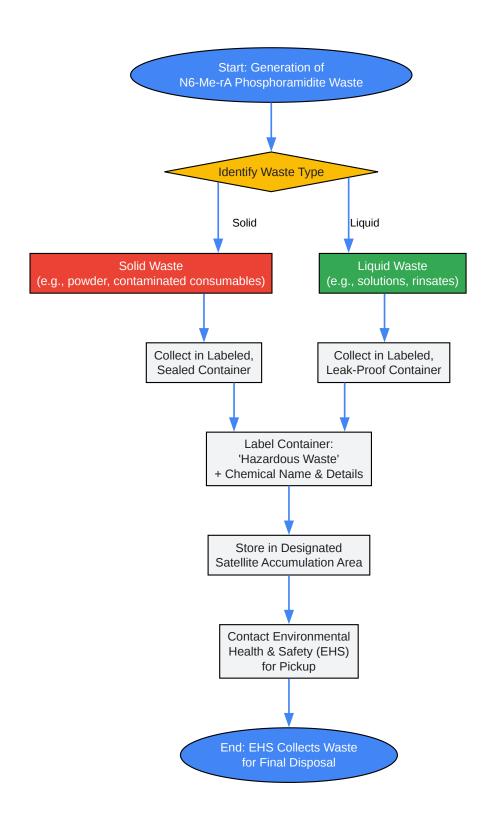
3. In-Lab Storage:

- Store waste containers in a designated and secure satellite accumulation area within the laboratory.
- Keep containers tightly sealed to prevent the release of dust or vapors and to protect the moisture-sensitive phosphoramidite from degradation.
- Store in a cool, dry location, away from direct sunlight and incompatible materials.
- 4. Scheduling Waste Pickup:
- Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.
- Do not attempt to dispose of N6-Me-rA phosphoramidite waste down the drain or in the regular trash.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **N6-Me-rA phosphoramidite** waste.





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Disposal Workflow for N6-Me-rA Phosphoramidite



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By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **N6-Me-rA phosphoramidite**, fostering a culture of safety and environmental responsibility.

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